

# Isoindolin-1-one scaffold in medicinal chemistry

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## Compound of Interest

Compound Name: 6-(Aminomethyl)isoindolin-1-one  
hydrochloride

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## Synthetic Methodologies

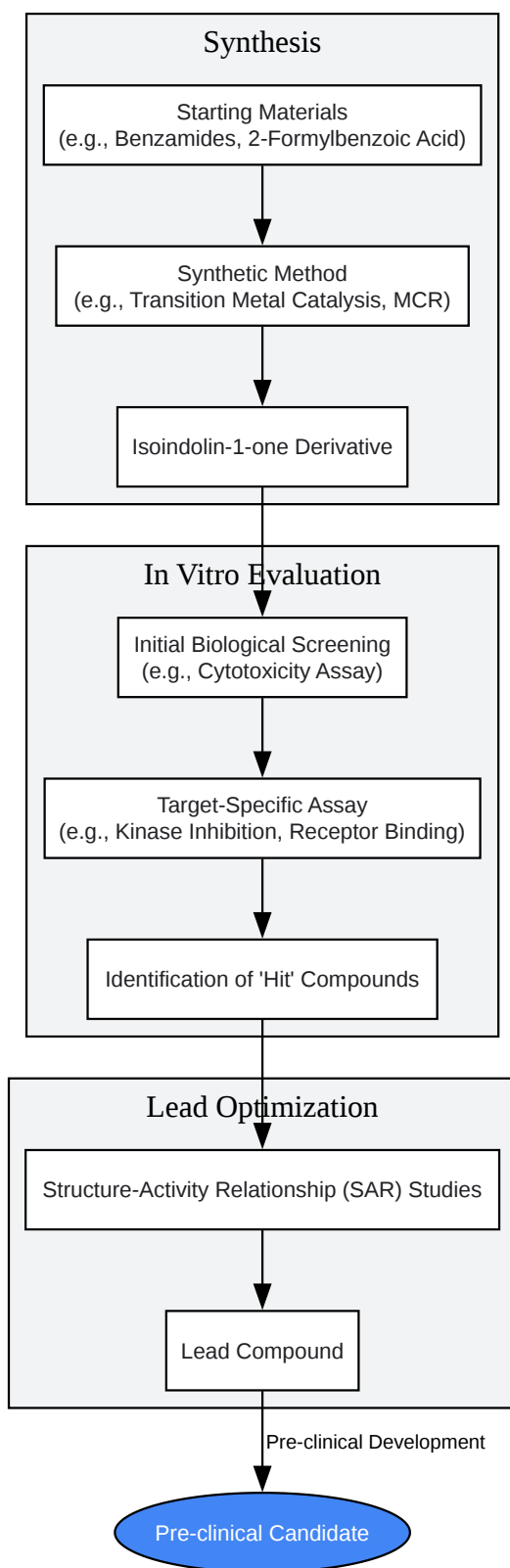
The construction of the isoindolin-1-one core can be achieved through various synthetic strategies, ranging from classical cyclization reactions to modern transition-metal-catalyzed C-H activation.<sup>[4]</sup>

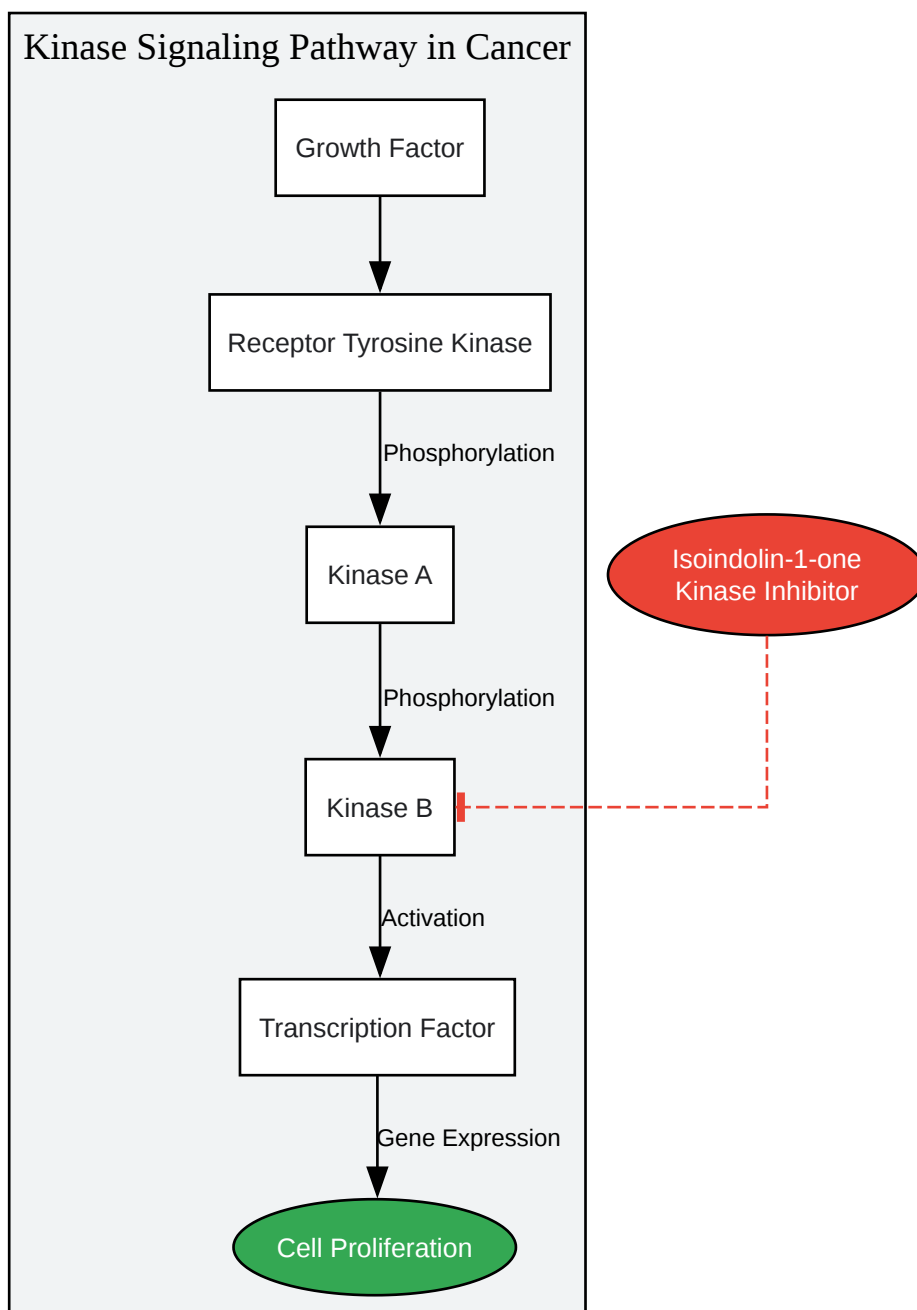
### Key Synthetic Strategies:

- **Transition Metal-Catalyzed Synthesis:** This is a primary method for constructing the isoindolin-1-one core.<sup>[1]</sup> Techniques include:
  - **Rhodium-catalyzed C-H activation and annulation:** This atom-economical approach involves the reaction of N-substituted benzamides with alkenes or alkynes.<sup>[4]</sup>
  - **Palladium-catalyzed carbonylation:** This method utilizes benzylamines as starting materials to introduce a carbonyl group and facilitate cyclization.<sup>[6]</sup>
  - **Copper-catalyzed sp<sup>3</sup> C-H functionalization:** This approach allows for the synthesis of isoindolinones from 2-alkyl-N-substituted benzamides.<sup>[6]</sup>
- **Base-Mediated Intramolecular Cyclization:** This is a fundamental and widely used method for the synthesis of 3-substituted isoindolin-1-ones.<sup>[1]</sup>
- **Multicomponent Reactions (MCRs):** Reactions like the Ugi four-component reaction offer an efficient pathway to structurally diverse isoindolin-1-ones.<sup>[4][7]</sup>

- Other Methods: Additional synthetic routes include electrochemical methods, radical and oxidant-driven metal-free methods, acid-catalyzed methods, ring-opening methods, and ultrasound-assisted synthesis.<sup>[2]</sup><sup>[3]</sup>

A generalized workflow for the synthesis and initial evaluation of novel isoindolin-1-one compounds is depicted below.





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